Copper Silicide as a Diffusion Barrier in Microelectronics: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Copper has replaced aluminum as the primary interconnect material in advanced microelectronics due to its lower electrical resistivity and higher resistance to electromigration. However, copper readily diffuses into silicon and dielectric materials, leading to device failure. This necessitates the use of a diffusion barrier. Copper silicide (Cu_xSi) has been investigated as a potential barrier material. This document provides detailed application notes on the properties and formation of copper silicide, protocols for its deposition and characterization, and an analysis of its effectiveness as a diffusion barrier in microelectronic applications.

Introduction to Copper Silicide as a Diffusion Barrier

Copper silicide is an intermetallic compound formed by the reaction of copper and silicon.[1] In microelectronics, it is often formed at the interface between a copper interconnect and a silicon substrate or a silicide contact. While sometimes considered a failure product of other barrier

layers, a controlled, thin, and uniform copper silicide layer can itself act as a diffusion barrier.[2] The most common and stable phase of copper silicide is Cu_3Si.[1]

The primary function of a diffusion barrier is to prevent the intermixing of copper and silicon atoms, which can cause junction spiking, increased contact resistance, and ultimately, device failure. An ideal diffusion barrier should be thin, have low electrical resistivity, be thermally stable, and exhibit good adhesion to both copper and the underlying substrate.[3]

Properties of Copper Silicide

The effectiveness of copper silicide as a diffusion barrier is dictated by its physical and electrical properties.

Electrical Properties

Copper silicide is a metallic compound, but its resistivity is sensitive to its phase and exposure to oxygen. The η”-Cu_3Si phase is commonly formed during the reaction of copper and silicon.[2]

Table 1: Electrical Resistivity of Copper and Copper Silicide Thin Films

Material	Film Thickness (nm)	Deposition/ Formation Method	Annealing Conditions	Room Temperature Resistivity (μΩ·cm)	Reference
Copper (annealed)	100	Sputter Deposition	400°C	~2.0	[4]
Copper (annealed)	3600	RF Sputtering	N/A	1.46	[5]
η'-Cu_3Si	100-200	E-beam evaporation of Cu on Si(100)	400°C for 30 min	~55-60	[6][7]
Cu_3Ge (for comparison)	200	E-beam evaporation of Cu on Ge(111)	400°C for 30 min	~5	[6]

Note: The resistivity of copper silicide is significantly higher than that of pure copper. Exposure to air can further increase resistivity due to the formation of silicon and copper oxides on the surface.[6][7]

Thermal Stability and Failure Mechanisms

The thermal stability of a diffusion barrier is critical, as subsequent manufacturing processes involve high temperatures. The failure of a copper silicide barrier typically involves the continued diffusion of copper through the silicide layer into the underlying silicon, especially at elevated temperatures.

Table 2: Barrier Failure Temperatures for Various Materials

Barrier Material	Barrier Thickness (nm)	Substrate	Annealing Conditions	Failure Temperature (°C)	Failure Mechanism	Reference
Ru	15	Si	30 min	450	Formation of Cu_3Si	[3]
Ru (7nm) / WN_x (8nm)	15	Si	30 min	750	-	[3]
Ta	180	Si	30 min	500	Formation of Cu_3Si and $TaSi_2$	[8]
$Ta_{74}Si_{26}$ (amorphous)	100	Si	30 min	650	-	[8]
$Ta_{36}Si_{14}N_{50}$ (amorphous)	120	Si	30 min	900	Crystallization of barrier	[8]
Ni/Ni_2Si double layer	-	Si	-	>200	Delays degradation	[9]
WSiN (crystalline)	-	Si	1 hr	750	Formation of Cu_3Si	[10]

Note: The failure temperature is often defined by the point at which Cu_3Si is detected in the underlying silicon.[9][10] The formation of copper silicide itself can be a failure mechanism when another material is intended as the primary barrier.[3][11]

Experimental Protocols

Protocol for Copper Silicide Formation via Thermal Annealing

This protocol describes the formation of a copper silicide layer by annealing a thin film of copper deposited on a silicon substrate.

Materials and Equipment:

- P-type or N-type Si(100) wafers
- High-purity copper source (e.g., pellets for e-beam evaporation)
- Electron-beam evaporator or sputtering system
- Tube furnace with controlled atmosphere (e.g., N_2)
- Wafer cleaning reagents (e.g., piranha solution, HF solution)

Procedure:

- Substrate Cleaning: a. Clean Si(100) wafers using a standard RCA or piranha cleaning procedure to remove organic contaminants. b. Perform a final dip in a dilute hydrofluoric acid (HF) solution (e.g., 1% aqueous HF) to remove the native oxide layer immediately before loading into the deposition chamber.[12]
- Copper Deposition: a. Deposit a thin film of copper (e.g., 50-200 nm) onto the cleaned Si substrate using electron-beam evaporation or sputtering.[12] Maintain a high vacuum (e.g., base pressure < 10^{-7} Torr) to minimize contamination.
- Thermal Annealing: a. Transfer the Cu/Si sample to a tube furnace. b. Anneal the sample in a nitrogen (N_2) atmosphere to prevent oxidation.[12] c. The formation of the Cu_3Si phase typically occurs at temperatures between 200°C and 450°C.[13] A common annealing condition is 450°C for 30-60 minutes.[12] For kinetic studies, annealing can be performed for shorter durations (e.g., 2-8 minutes).[12]
- Cooling: a. After annealing, allow the sample to cool to room temperature under the inert atmosphere.

Protocol for Characterization of Copper Silicide Diffusion Barrier

This protocol outlines the key techniques for evaluating the properties and performance of the formed copper silicide layer.

Equipment:

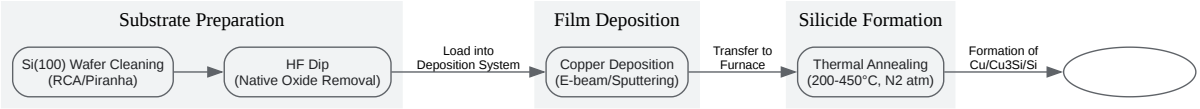
- Four-point probe for sheet resistance measurement
- X-ray Diffraction (XRD) system
- X-ray Photoelectron Spectroscopy (XPS) system
- Scanning Electron Microscopy (SEM)
- Transmission Electron Microscopy (TEM) with Energy Dispersive X-ray Spectroscopy (EDS)
- Secondary Ion Mass Spectrometry (SIMS)

Procedure:

- Sheet Resistance Measurement: a. Use a four-point probe to measure the sheet resistance of the film after annealing. An increase in sheet resistance can indicate the consumption of the copper layer to form the higher-resistivity copper silicide.
- Phase Identification (XRD): a. Perform XRD analysis to identify the crystalline phases present in the film. The presence of peaks corresponding to Cu_3Si will confirm its formation. [12]
- Surface Composition Analysis (XPS): a. Use XPS to determine the elemental composition and chemical states at the surface of the film. This is particularly useful for detecting surface oxidation.[14]
- Morphology and Cross-Sectional Analysis (SEM/TEM): a. Use SEM to examine the surface morphology of the annealed film. b. Prepare cross-sectional samples for TEM analysis to visualize the layered structure ($Cu/Cu_xSi/Si$) and measure the thickness of the copper silicide layer. c. Use EDS in the TEM to map the elemental distribution across the interface. [9]

- Diffusion Profiling (SIMS): a. To evaluate the barrier performance after a stress test (e.g., further annealing at higher temperatures), use SIMS to obtain a depth profile of copper concentration into the silicon substrate. A significant copper signal deep into the silicon indicates barrier failure.[14]

Visualizations



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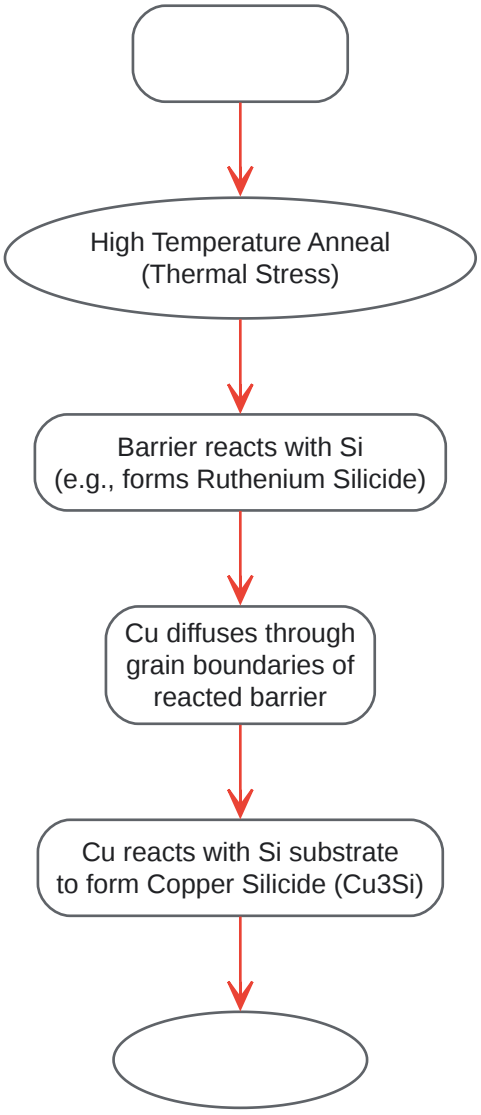
Caption: Experimental workflow for the formation of a copper silicide layer.



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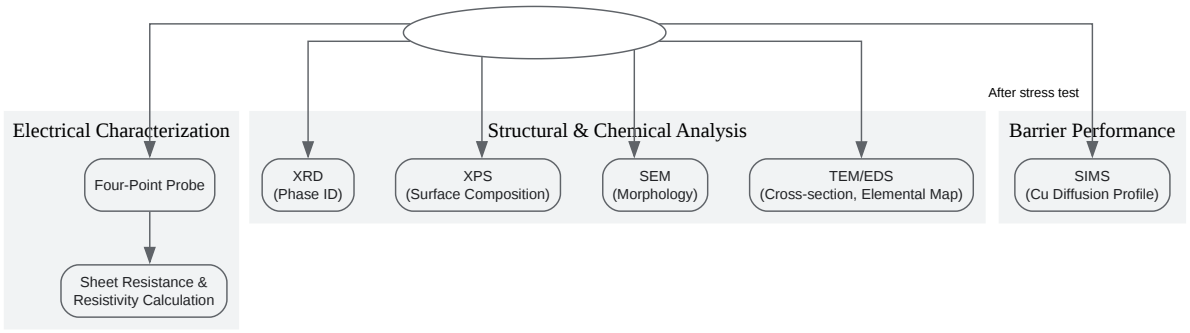
Caption: General mechanism of diffusion barrier failure leading to copper silicide formation.



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Caption: Workflow for the characterization of a copper silicide diffusion barrier.

Conclusion

While copper silicide can act as a diffusion barrier, its higher resistivity compared to pure copper and its role as a failure product for other more robust barrier materials limit its direct application as a primary barrier layer. However, understanding its formation and properties is crucial for developing and evaluating advanced barrier systems in copper interconnect technology. The protocols and data presented here provide a framework for the controlled formation and characterization of copper silicide layers for research and development in microelectronics.

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